

2-Methylanisole-d3 certificate of analysis

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Compound of Interest

Compound Name: 2-Methylanisole-d3

Cat. No.: B1435351

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Technical Guide: 2-Methylanisole-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methylanisole-d3**, a deuterated analog of 2-Methylanisole. This document details its chemical and physical properties, alongside experimental protocols for its synthesis and its application as an internal standard in analytical chemistry.

Certificate of Analysis and Chemical Properties

While a specific Certificate of Analysis for **2-Methylanisole-d3** is not publicly available, the following tables summarize the typical chemical and physical properties. The data for the non-deuterated form, 2-Methylanisole, is included for comparison and is expected to be very similar.

General Information

Property	2-Methylanisole-d3	2-Methylanisole
CAS Number	258832-47-2[1]	578-58-5
Molecular Formula	C8H7D3O[1]	C8H10O
Molecular Weight	125.18 g/mol [1]	122.16 g/mol
Appearance	Liquid[1]	Colorless liquid

Physical Properties

Property	Value
Boiling Point	170-172 °C (lit.)
Density	0.985 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.516 (lit.)
Flash Point	52 °C (closed cup)
Solubility	Insoluble in water; soluble in alcohol and ether.

Experimental Protocols

Synthesis of 2-Methylanisole

2-Methylanisole can be synthesized via the methylation of o-cresol. The following protocol is a common method.

Materials:

- o-Cresol
- Dimethyl sulfate
- Sodium hydroxide (20% solution)
- Stirring apparatus
- Cooling bath
- Distillation apparatus

Procedure:

- Prepare a 20% solution of sodium hydroxide.
- In a flask equipped with a stirrer, add the o-cresol and the sodium hydroxide solution.
- Cool the mixture to below 10 °C using a cooling bath.

- Slowly add dimethyl sulfate dropwise to the stirred mixture.
- After the addition is complete, raise the temperature to 40 °C and maintain for 20 minutes.
- Increase the temperature to 100 °C and allow the reaction to proceed for 12 hours.
- After the reaction is complete, wash the product with water until it is neutral.
- Remove the water and distill the crude product.
- Collect the fraction at 171 °C to obtain pure 2-Methylanisole.

A logical workflow for this synthesis is depicted below.

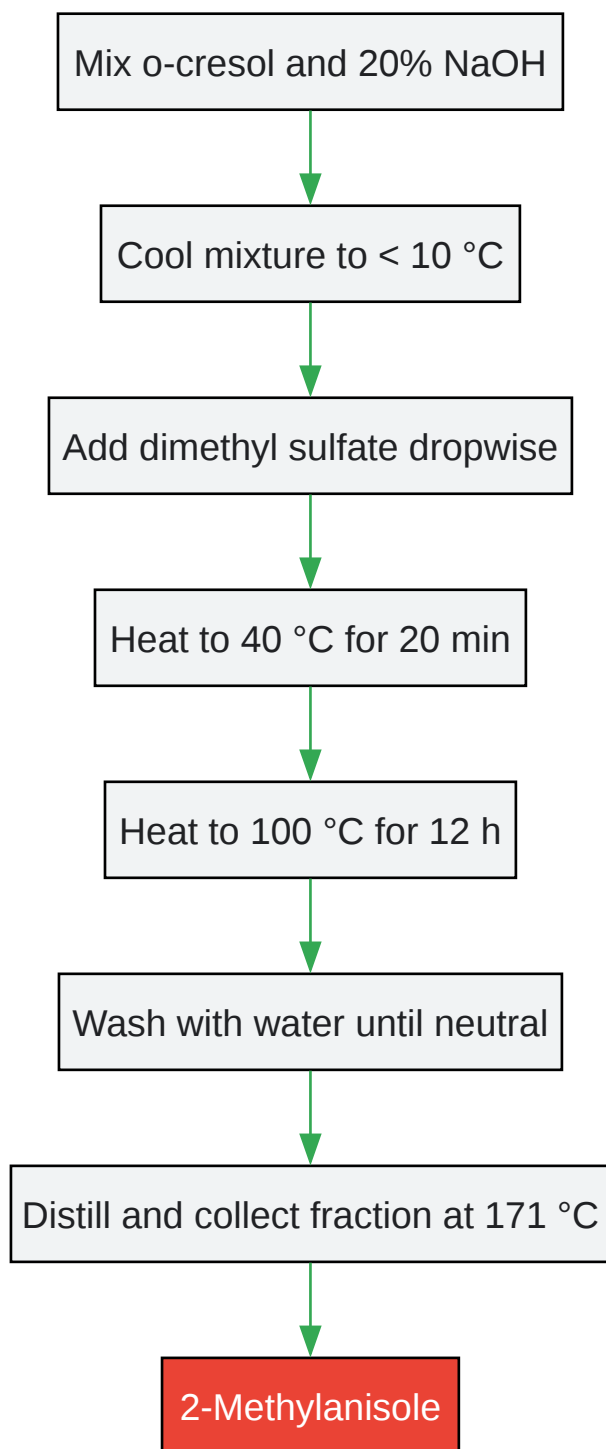


Diagram 1: Synthesis Workflow of 2-Methylanisole

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Diagram 1: Synthesis Workflow of 2-Methylanisole

Use as an Internal Standard in GC-MS or LC-MS

2-Methylanisole-d3 is commonly used as an internal standard for the quantitative analysis of 2-Methylanisole or structurally similar compounds by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[1] The deuteration provides a mass shift that allows it to be distinguished from the non-deuterated analyte while having nearly identical chromatographic behavior.

General Protocol Outline:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **2-Methylanisole-d3** of a known concentration.
 - Prepare a series of calibration standards containing known concentrations of the analyte (2-Methylanisole) and a constant, known concentration of the internal standard (**2-Methylanisole-d3**).
- Sample Preparation:
 - To each unknown sample, add the same constant, known concentration of the internal standard (**2-Methylanisole-d3**) as was added to the calibration standards.
- GC-MS/LC-MS Analysis:
 - Inject the calibration standards and the samples into the GC-MS or LC-MS system.
 - Develop a chromatographic method that provides good separation of the analyte and internal standard from other matrix components.
 - Set up the mass spectrometer to monitor for specific ions of both the analyte and the internal standard.
- Data Analysis:
 - For each injection, determine the peak area of the analyte and the internal standard.
 - Calculate the response factor (RF) for each calibration standard using the formula: $RF = (Area_{analyte} / Concentration_{analyte}) / (Area_{IS} / Concentration_{IS})$

- Create a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.
- For the unknown samples, calculate the concentration of the analyte using the calibration curve and the measured peak area ratio of the analyte to the internal standard.

The general workflow for using **2-Methylanisole-d3** as an internal standard is visualized below.

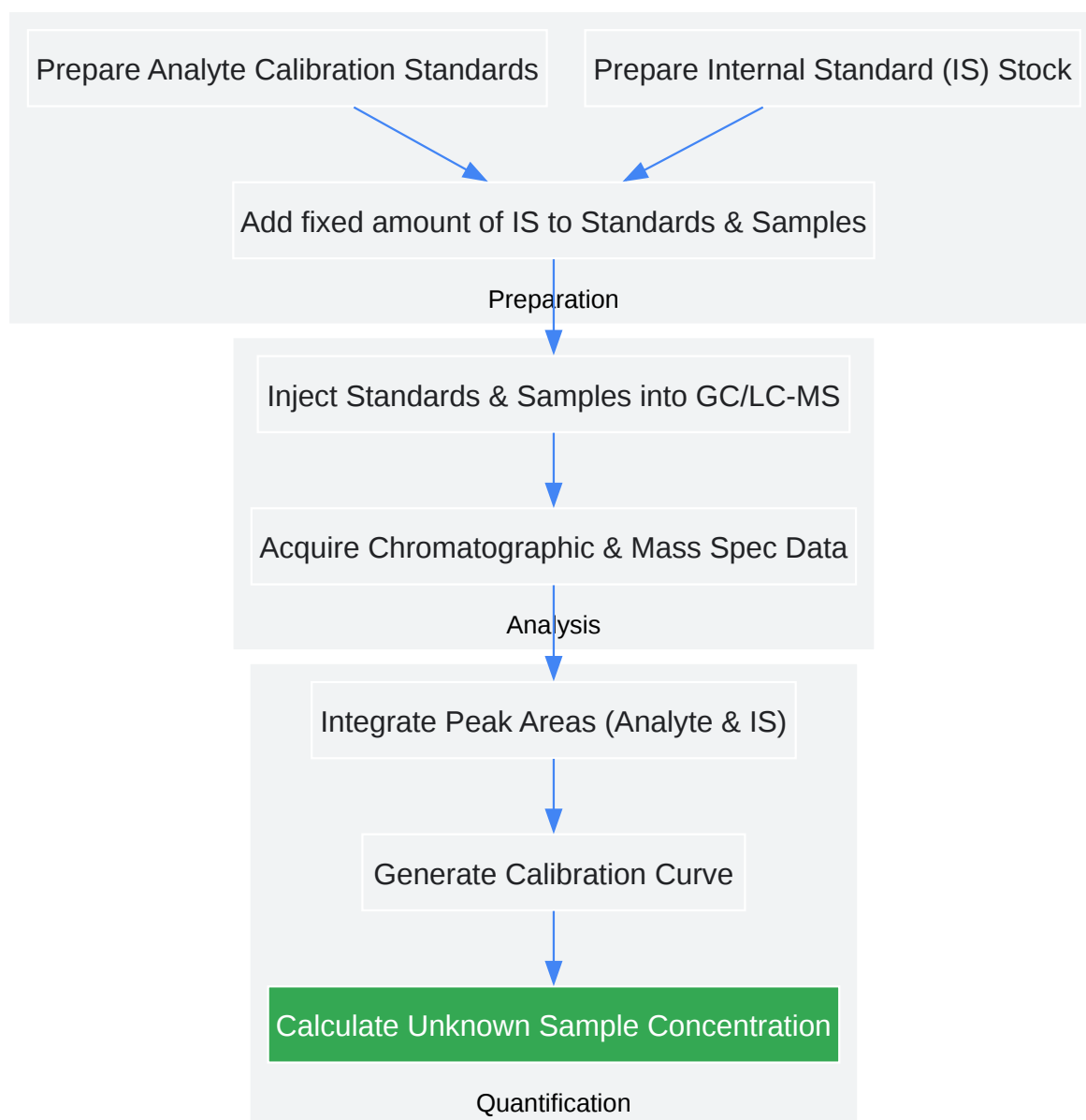


Diagram 2: Internal Standard Workflow

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Diagram 2: Internal Standard Workflow

Applications in Drug Development and Research

Deuterated compounds like **2-Methylanisole-d3** are valuable tools in drug development and research.^[1] The primary applications include:

- **Internal Standards:** As detailed above, they are crucial for accurate quantification in bioanalytical assays.
- **Tracer Studies:** They can be used as tracers to follow the metabolic fate of a molecule in vitro and in vivo.^[1] The deuterium label allows for the differentiation of the administered compound from endogenous sources.
- **Metabolic Profiling:** Deuteration can influence the pharmacokinetic and metabolic profiles of drugs, a phenomenon that is actively studied in drug discovery.^[1]

Safety Information

2-Methylanisole is a flammable liquid and vapor. Appropriate safety precautions should be taken when handling this chemical. This includes working in a well-ventilated area, using personal protective equipment (gloves, safety glasses), and avoiding sources of ignition.

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References

- 1. Synthesis routes of 2-Methylanisole [benchchem.com]
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